An In-depth Technical Guide to NR-7h: A Selective p38α/β Degrader

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Compound of Interest		
Compound Name:	NR-7h	
Cat. No.:	B15614282	Get Quote

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Abstract

NR-7h is a potent and selective degrader of p38 mitogen-activated protein kinase α (p38α) and p38β. As a heterobifunctional Proteolysis Targeting Chimera (PROTAC), **NR-7h** utilizes the endogenous ubiquitin-proteasome system to induce the degradation of its target proteins. This technical guide provides a comprehensive overview of **NR-7h**, including its chemical properties, mechanism of action, key experimental data, and detailed protocols for its application in research settings.

Chemical Identity

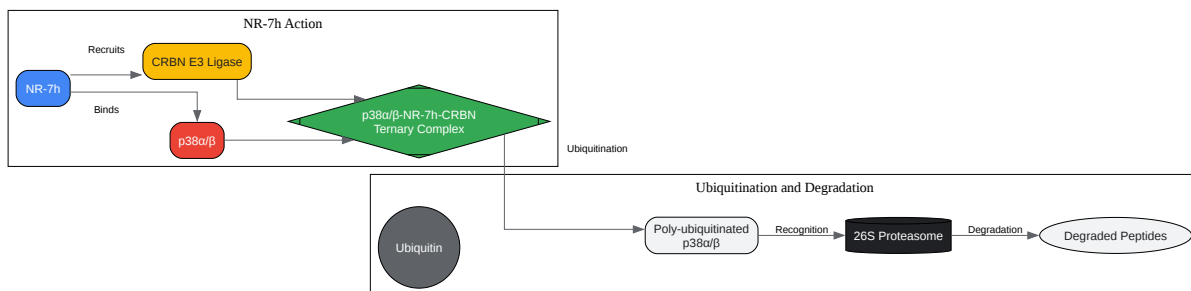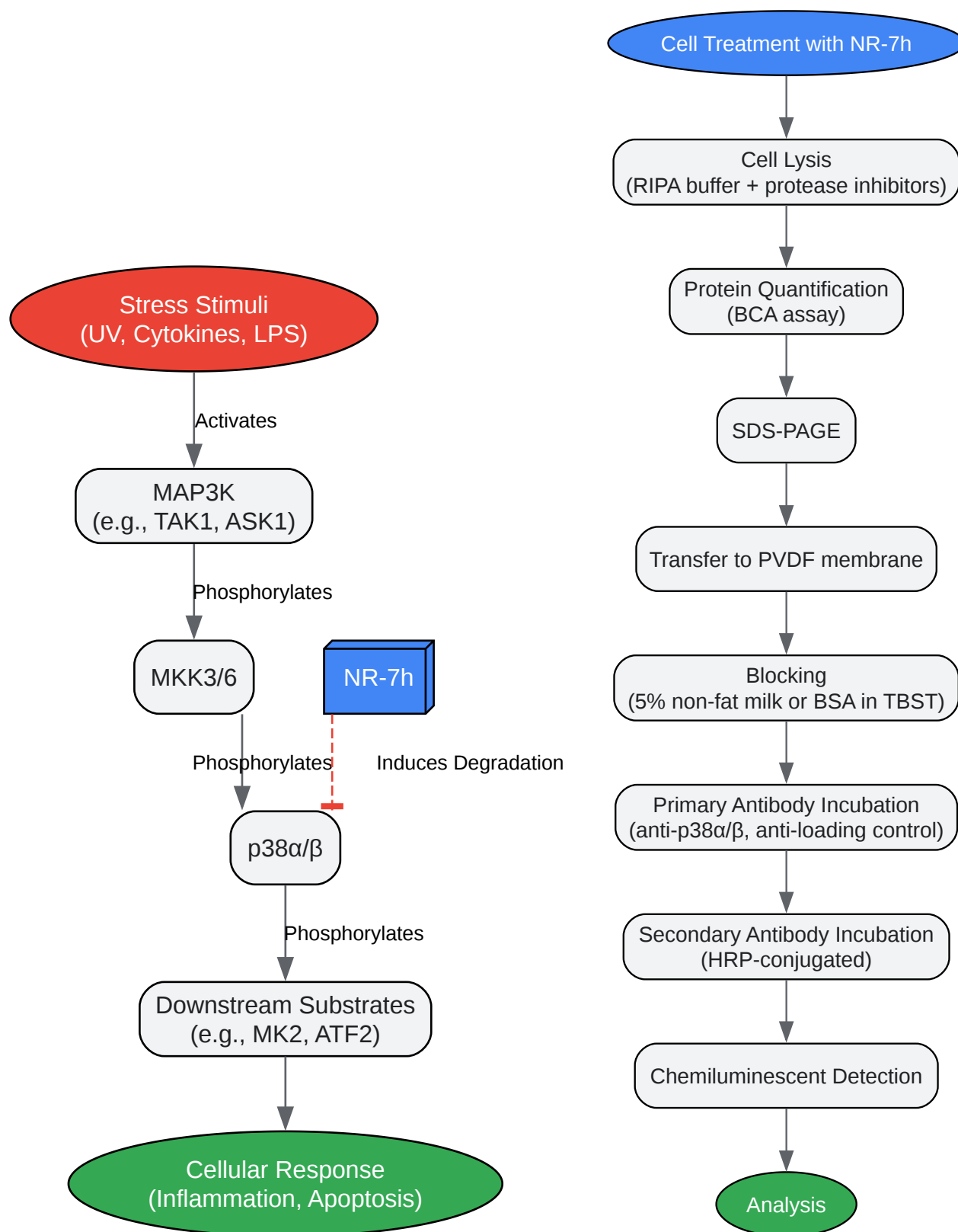| Identifier	Value
CAS Number	2550399-06-7
IUPAC Name	2-(2,6-dioxopiperidin-3-yl)-4-((4-(4-(5-((5-((1-(4-((2,4-difluorobenzyl)oxy)-3-bromo-5-methyl-6-oxobenzyl)-2,5-dimethylphenyl)carbamoyl)pentyl)carbamoyl)pentyl)-1H-1,2,3-triazol-1-yl)pentyl)carbamoyl)isoindoline-1,3-dione
Molecular Formula	C48H50BrF2N9O8
Molecular Weight	998.87 g/mol
SMILES	FC1=CC(F)=C(COC2=C(Br)C(N(C3=C(C)C=CC(NCCCCC4=CN(CCCC(NCCCCNC5=CC=CC(C(N6C7C(NC(CC7)=O)=O)=O)=C5C6=O)=O)N=N4)=O)=C3)C(C)=C2)=O)C=C1

Mechanism of Action

NR-7h functions as a PROTAC, a molecule designed to bring a target protein and an E3 ubiquitin ligase into close proximity, thereby inducing the ubiquitination and subsequent degradation of the target protein by the proteasome.

Specifically, **NR-7h** is composed of three key components:

- A ligand that binds to the p38α and p38β kinases.

- A ligand that recruits the Cereblon (CRBN) E3 ubiquitin ligase.

- A linker that connects these two ligands.

By simultaneously binding to p38α/β and CRBN, **NR-7h** facilitates the formation of a ternary complex. This proximity allows for the transfer of ubiquitin from the E3 ligase complex to lysine residues on the surface of p38α/β. The resulting polyubiquitinated p38α/β is then recognized and degraded by the 26S proteasome.

NR-7h Action

NR-7h —Recruits→ CRBN E3 Ligase

NR-7h —Binds→ p38α/β

CRBN E3 Ligase → p38α/β-NR-7h-CRBN Ternary Complex

p38α/β → p38α/β-NR-7h-CRBN Ternary Complex

Ubiquitination

Ubiquitination and Degradation

Ubiquitin → Poly-ubiquitinated p38α/β —Recognition→ 26S Proteasome —Degradation→ Degraded Peptides

Left Pathway Diagram

Stress Stimuli
(UV, Cytokines, LPS)

↓ Activates

MAP3K
(e.g., TAK1, ASK1)

↓ Phosphorylates

MKK3/6

NR-7h

↓ Phosphorylates — ⊣ Induces Degradation

p38α/β

↓ Phosphorylates

Downstream Substrates
(e.g., MK2, ATF2)

↓

Cellular Response
(Inflammation, Apoptosis)

Right Workflow Diagram

Cell Treatment with NR-7h

↓

Cell Lysis
(RIPA buffer + protease inhibitors)

↓

Protein Quantification
(BCA assay)

↓

SDS-PAGE

↓

Transfer to PVDF membrane

↓

Blocking
(5% non-fat milk or BSA in TBST)

↓

Primary Antibody Incubation
(anti-p38α/β, anti-loading control)

↓

Secondary Antibody Incubation
(HRP-conjugated)

↓

Chemiluminescent Detection

↓

Analysis

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